

# Forchlorfenuron (CPPU) Application Timing: A Technical Support Guide

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## Compound of Interest

Compound Name: *Forchlorfenuron*

Cat. No.: *B1256092*

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This technical support center provides researchers, scientists, and drug development professionals with detailed guidance on the effect of forchlorfenuron (CPPU) application timing on its efficacy. The information is presented in a question-and-answer format to address specific issues encountered during experimentation.

## Frequently Asked Questions (FAQs)

**Q1:** What is the primary mechanism of forchlorfenuron (CPPU)?

**A1:** Forchlorfenuron is a synthetic plant growth regulator belonging to the phenylurea group that exhibits strong cytokinin-like activity.<sup>[1][2][3]</sup> Its primary mechanism involves promoting cell division and differentiation.<sup>[4][5][6]</sup> CPPU acts synergistically with natural auxins to stimulate cell division and lateral growth, leading to increased fruit size and yield.<sup>[2][7]</sup> It is significantly more potent than many other cytokinins, such as 6-BA.<sup>[2][5]</sup>

**Q2:** How critical is application timing for achieving desired effects with CPPU?

**A2:** Application timing is a critical factor that strongly influences the experimental outcome.<sup>[8][9][10]</sup> The desired effect—whether it's increasing fruit set, maximizing fruit size, or improving quality—depends heavily on the developmental stage of the plant at the time of application.<sup>[11]</sup> Applying CPPU at the wrong time can lead to reduced efficacy, undesirable side effects, or even phytotoxicity.<sup>[12]</sup>

Q3: What is the general recommended timing for increasing fruit size versus increasing fruit set?

A3: The timing differs based on the intended outcome:

- To Increase Fruit Set: Application should generally occur during the bloom or flowering period.[\[8\]](#)[\[13\]](#)[\[14\]](#) This encourages the plant to set more fruit.
- To Increase Fruit Size: Application is most effective during the early stages of fruit development, after fruit set has occurred.[\[8\]](#)[\[11\]](#)[\[15\]](#) This is when the fruit is undergoing rapid cell division. For example, in grapes, this is often 10-21 days after flowering or berry shatter. [\[5\]](#)[\[6\]](#)[\[13\]](#)

Q4: Can CPPU be used in combination with other plant growth regulators? What is the effect of timing in such cases?

A4: Yes, CPPU is often used synergistically with other plant growth regulators, particularly gibberellic acid (GA).[\[4\]](#)[\[16\]](#) This combination can enhance effects on fruit size and seedlessness.[\[17\]](#)[\[18\]](#) The timing of these combination treatments is also crucial. For instance, in some grape varieties, a combination of GA and CPPU is applied after anthesis (flowering) to achieve larger, seedless berries.[\[17\]](#) In loquats, a dual application at bloom and again 57 days later was effective for producing seedless fruit.[\[19\]](#)

Q5: What are the consequences of applying CPPU too early or too late?

A5:

- Too Early: Applying CPPU before bloom or during flowering when the goal is to increase size can sometimes lead to excessive fruit set, resulting in smaller individual fruits due to competition for resources.[\[13\]](#)
- Too Late: Late applications, when the fruit has moved past the cell division stage into cell expansion, are much less effective at increasing fruit size.[\[11\]](#) In some crops like watermelon, late application can cause severe phytotoxicity, leading to hollow fruit, reduced quality, and cracking.[\[12\]](#) It can also cause a significant delay in fruit maturity and color development.[\[15\]](#)[\[20\]](#)

## Troubleshooting Guide

Problem/Observation	Potential Cause (Related to Timing)	Recommended Solution & Action
No significant increase in fruit size.	Application was likely made too late, after the critical cell division phase of fruit development had passed.	For future experiments, apply CPPU earlier, typically within 2-4 weeks after full bloom, depending on the crop. For grapes, this is often when berries reach a specific diameter (e.g., 4-8 mm). <a href="#">[21]</a>
Fruit maturity is significantly delayed, and/or color is poor.	This is a known side effect of CPPU, often exacerbated by high concentrations or application timing that maximizes size increase. <a href="#">[4]</a> <a href="#">[15]</a>	Use the lowest effective concentration. Ensure the application is not made too late in the fruit development stage. In grapes, lower use rates can minimize harvest delay. <a href="#">[4]</a>
Excessive fruit set, leading to many small fruits.	Application was made during bloom when the intended outcome was an increase in the size of existing fruit. <a href="#">[13]</a>	To target fruit size, delay the application until after the natural fruit drop or shatter period has completed. <a href="#">[8]</a>
Fruit is misshapen or has cracked.	This can be a sign of phytotoxicity due to incorrect timing or uneven application. In watermelons, this occurs if applied after the fruit is already significantly developed. <a href="#">[12]</a>	Apply only at the recommended developmental stage (e.g., at flowering for watermelon). <a href="#">[12]</a> Ensure complete and uniform coverage of the target tissue to avoid localized over-application.
Reduced cluster weight or fewer berries per cluster.	In some grape studies, application at a 5-7 mm berry diameter reduced cluster mass compared to an earlier application at 4 mm.	The optimal berry diameter for application is highly variety-specific. Conduct preliminary trials to determine the ideal timing for the specific cultivar being studied.

## Quantitative Data on Application Timing

The efficacy of forchlorfenuron is highly dependent on the crop, concentration, and, most critically, the timing of application. The tables below summarize quantitative findings from various studies.

Table 1: Effect of CPPU Application Timing on Grapes (*Vitis vinifera*)

Grape Cultivar	Application Timing	CPPU Concentration	Observed Effect
Verdejo	Berries at 5-6 mm diameter[22]	15 mg/L	Increased soluble solids by 15.4%; increased total polyphenols by 7% [21][22]
Himrod	Before bloom	5, 10, 15 mg/L	Increased berry diameter and mass at maturity[21]
Himrod	Berries at 5-7 mm diameter	Not specified	Reduction of berries per cluster and cluster mass compared to 4 mm application[21]
Perlette & Italia	Post-bloom	5 and 10 ppm	Increased berry weight but delayed maturity (decreased soluble solids, increased acidity)[20]
General	14-21 days after berry shatter	Not specified	To increase berry size[13]
General	During bloom	Not specified	To increase berry set[8][13]

Table 2: Effect of CPPU Application Timing on Kiwifruit (*Actinidia chinensis*)

Application Timing	CPPU Concentration	Observed Effect
20-25 days after flowering[5][6]	5-20 mg/L	Significant fruit enlargement[5][6]
20-30 days after flower falling[14]	5-10 mg/kg (applied twice)	Expanded fruit by 30-100%; increased sugar content by 1.4-2.7%; increased Vitamin C by 16.4-24.6%[14]
Petal fall (as dip)[10]	5 ppm	Maximum average fruit size (77.75 mm length) and weight (121.99 g) recorded[10]
15 days after petal fall	5 ppm	Decreased acid content in fruits

Table 3: Effect of CPPU Application Timing on Other Crops

Crop	Application Timing	CPPU Concentration	Observed Effect
Cucumber	1 day before or on the day of anthesis[23]	100 mg/L	Successfully induced parthenocarpic (seedless) fruit formation[23]
Watermelon	On the day of flowering or 1 day before/after[5][12]	30-50 mg/L	Increased fruit setting rate and sugar content[5]
Peach	30 days after flowering[5]	20 mg/L	Enlarged fruit, promoted coloration, and improved quality[5]
Loquat (Triploid)	At bloom & 57 days after bloom (with GA) [19]	20 mg/L	Induced seedless fruit set of 40-74%[19]
Potato	70 days after planting[6]	100 mg/kg	Significantly increased yield[6]

## Experimental Protocols

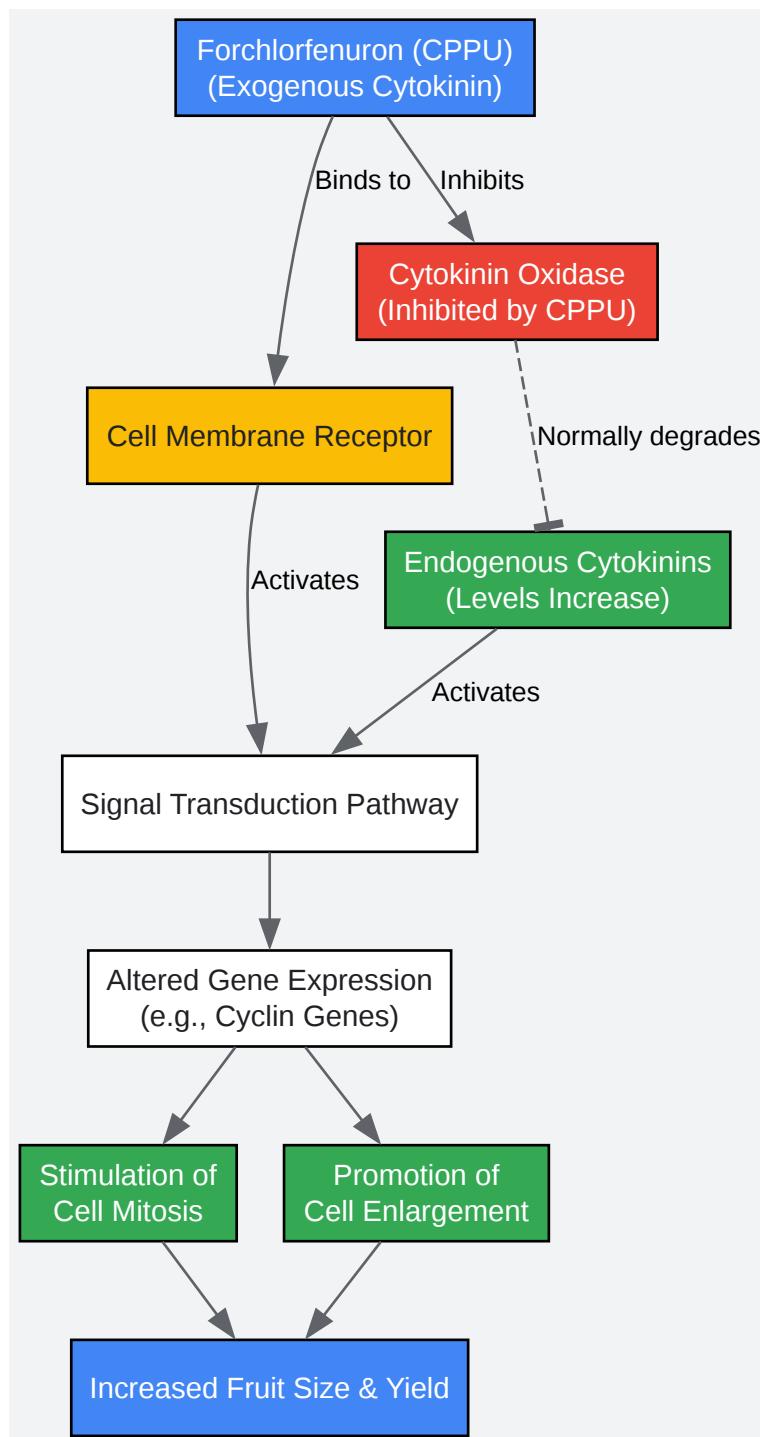
Protocol: Determining Optimal CPPU Application Timing for Increasing Berry Size in 'Thompson Seedless' Grapes

- Objective: To evaluate the effect of different CPPU application timings, based on berry development stage, on the final size, weight, and quality of 'Thompson Seedless' grapes.
- Materials and Methods:
  - Plant Material: Use mature, uniform 'Thompson Seedless' grapevines. Select at least 5 vines per treatment group (including a control group) in a randomized block design.
  - Treatments:
    - Control: No CPPU application (water spray only).

- Timing 1 (T1): Apply CPPU when average berry diameter is 4-5 mm.
- Timing 2 (T2): Apply CPPU when average berry diameter is 7-8 mm.
- Timing 3 (T3): Apply CPPU when average berry diameter is 10-11 mm.

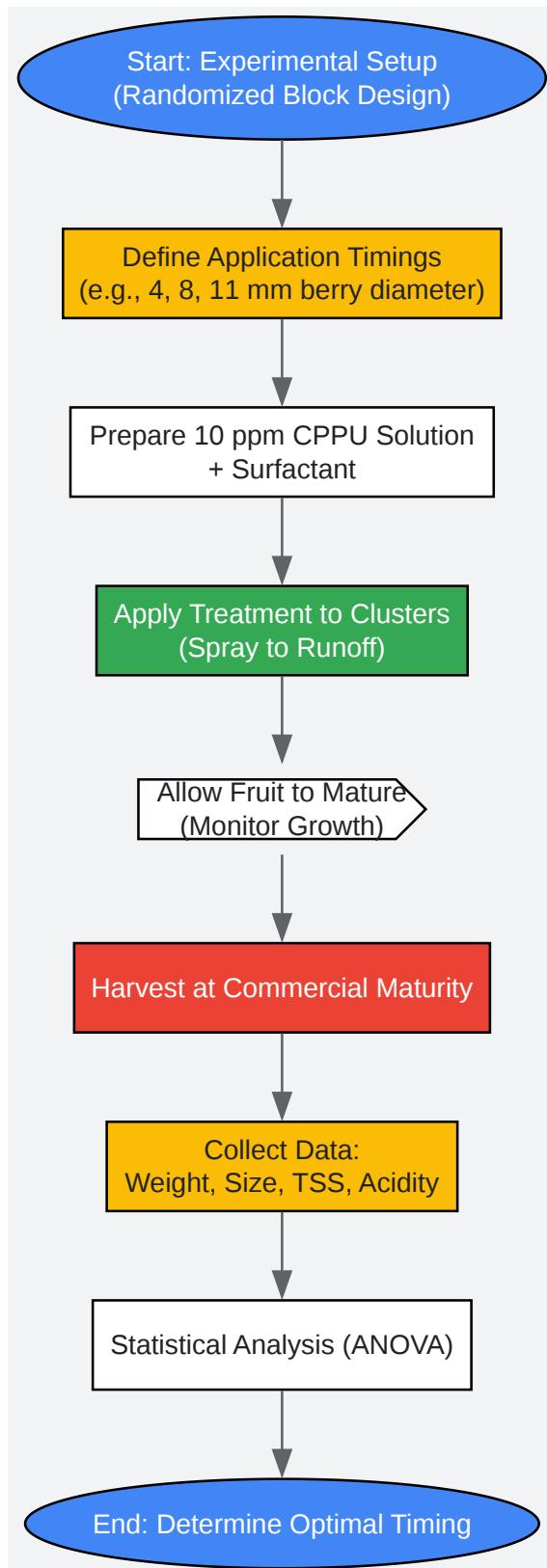
- CPPU Solution Preparation: Prepare a 10 ppm (10 mg/L) solution of forchlorfenuron. Dissolve the required amount of CPPU powder in a small amount of an organic solvent like isopropyl alcohol before diluting with water to the final volume.[\[4\]](#) Add a non-ionic surfactant to ensure even coverage.
- Application: Apply the solution as a fine spray directly onto the grape clusters until runoff. [\[22\]](#) Applications should be done under slow-drying conditions, such as early morning or late evening, to maximize uptake.[\[24\]](#)
- Data Collection:
  - At harvest, randomly collect 20 clusters from each treatment group.
  - Measure the following parameters: cluster weight, number of berries per cluster, and average berry weight (from a 100-berry subsample).[\[21\]](#)
  - Determine average berry diameter and length.[\[15\]](#)
  - From a juice sample of the 100-berry subsample, measure total soluble solids (TSS) using a refractometer and titratable acidity (TA) by titration.[\[15\]](#)
- Statistical Analysis: Analyze the collected data using ANOVA to determine if there are statistically significant differences between the treatment timings for each measured parameter.

## Visualizations



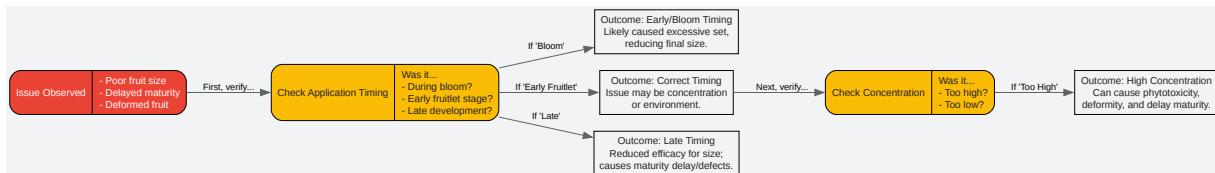
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Caption: Simplified signaling pathway of Forchlorfenuron (CPPU).



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Caption: Experimental workflow for testing CPPU application timing.

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Caption: Troubleshooting logic for suboptimal CPPU results.

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